

pre-harvest interval PHI for Hexythiazox on various crops

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Compound Focus: Hexythiazox

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Understanding Pre-Harvest Intervals (PHI)

The **Preharvest Interval (PHI)** is the legally mandated waiting period between the final pesticide application and crop harvest. Adhering to the PHI is critical, as it allows pesticide residues to dissipate to levels at or below established Maximum Residue Limits (MRLs), ensuring food safety and trade compliance [1].

For the acaricide **hexythiazox**, specific PHIs are set by regulatory authorities and are dependent on the crop, application rate, and local environmental conditions. The following section summarizes available data from scientific studies.

Hexythiazox Residue Data & Pre-Harvest Intervals

The tables below consolidate key findings from a study on **hexythiazox** dissipation in greenhouse-grown vegetables, which can inform PHI recommendations [2].

Table 1: Dissipation Kinetics and Proposed PHIs for **Hexythiazox** in Greenhouse Conditions

Crop	Application Dose (g a.i./ha)	Half-life (Days)	Pre-Harvest Interval (PHI) in Days
Tomato	50	1.47	3.79
Tomato	100	1.47	7.41
Cucumber	50	2.41	7.42
Cucumber	100	2.41	11.78
Pepper	50	1.81	5.24
Pepper	100	1.81	9.33

Table 2: Terminal Residues and Dietary Risk Assessment

Crop	Application Dose (g a.i./ha)	Residue at Shortest PHI (mg/kg)	Chronic Hazard Quotient (%HQ)
Tomato	50	Data not specified	< 100%
Tomato	100	Data not specified	< 100%
Cucumber	50	Data not specified	< 100%
Cucumber	100	Data not specified	< 100%
Pepper	50	Data not specified	< 100%
Pepper	100	Data not specified	< 100%

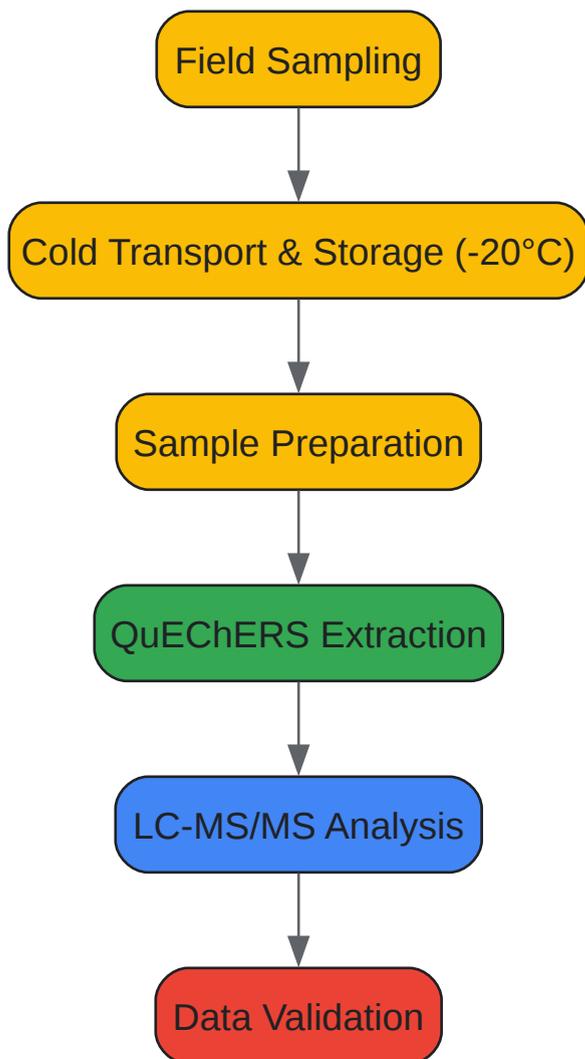
Key Insights from the Data:

- **Dose Dependency:** PHIs are longer for higher application doses (100 g a.i./ha) compared to the recommended dose (50 g a.i./ha) [2].
- **Crop Variability:** Dissipation rates vary by crop, with tomatoes showing the fastest degradation (shortest half-life) [2].

- **Risk Assessment:** The chronic dietary risk was determined to be minimal for all crops and doses, as the Hazard Quotient (%HQ) was significantly below the 100% threshold [2].

Detailed Experimental Protocol for Residue Analysis

For monitoring **hexythiazox** residues, a robust methodology is essential. The following protocol is adapted from published studies using a modified QuEChERS approach coupled with LC-MS/MS [2].



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Figure 1: Workflow for the analysis of **hexythiazox** residues in crop samples.

Field Sampling and Study Design

- **Application:** Apply commercial **hexythiazox** (e.g., 10% WP) at the recommended (50 g a.i./ha) and a double rate (100 g a.i./ha) during the fruiting stage [2].
- **Sampling Schedule:** Collect triplicate crop samples (2-3 kg each) at critical time points: 2 hours (0-day), and 1, 3, 7, 10, and 14 days after application [2].
- **Handling:** Immediately freeze samples at -20°C after collection to preserve residue integrity [2].

Sample Preparation and Extraction (QuEChERS)

- **Homogenization:** Thaw samples and chop into small pieces (2-3 cm segments) [2].
- **Extraction:** Weigh 15 g of homogenized sample into a 50 mL centrifuge tube. Add 15 mL of acetonitrile and shake vigorously for 1 minute [2].
- **Partitioning:** Add a salt mixture (e.g., 6 g MgSO₄, 1.5 g NaCl) to separate water from the organic phase. Shake immediately and centrifuged [2].
- **Clean-up:** Transfer the supernatant to a tube containing cleanup sorbents (e.g., 150 mg PSA, 25 mg MWCNTs). Shake and centrifuged to obtain a clean extract for analysis [2].

Instrumental Analysis (LC-MS/MS)

- **Chromatography:** Use a C18 reverse-phase column. The mobile phase is a gradient of (A) water and (B) methanol or acetonitrile, both containing 0.1% formic acid [2].
- **Mass Spectrometry:** Operate the mass spectrometer in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity. The specific transitions for **hexythiazox** should be optimized [2].
- **Method Validation:** The method must be validated for linearity, accuracy (recovery %), precision (RSD %), and sensitivity (LOD and LOQ) according to SANTE/11312/2021 guidelines [2].

PHI Determination & Risk Assessment

- **Kinetics Modeling:** Fit residue data to first-order kinetic models to calculate the dissipation half-life [2].
- **PHI Calculation:** The PHI is the time required for the residue level to decline to the established MRL for that crop [2].
- **Dietary Risk:** Calculate the Hazard Quotient (%HQ) by comparing the estimated daily intake with the Acceptable Daily Intake (ADI). An %HQ < 100% indicates acceptable risk [2].

Additional Considerations for Researchers

- **Post-Harvest Washing:** Simple rinsing under tap water for 2-5 minutes can significantly reduce surface residues (up to 86.76% in tomatoes), though it may not always bring levels below MRLs for all crops [2].
- **Regulatory Status:** **Hexythiazox** is approved for use in many countries, but MRLs and specific authorized uses can differ. The EPA and EFSA have conducted extensive reviews and established tolerances [3] [4].
- **Analytical Flexibility:** While LC-MS/MS is the gold standard, validated HP-TLC and RP-HPLC methods also exist for determining **hexythiazox** in complex matrices like tomatoes, offering cost-effective alternatives [5].

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